

Safety and Handling of 1-Iodoeicosane: A Technical Guide

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Compound of Interest

Compound Name: *Eicosane, 1-iodo-*

Cat. No.: *B15351159*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for 1-iodoeicosane (C₂₀H₄₁I), a long-chain alkyl iodide. The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and use of this compound in a laboratory setting.

Physicochemical Properties

1-Iodoeicosane is a long-chain saturated hydrocarbon with an iodine atom at the terminal position. Its physical and chemical characteristics are important for understanding its behavior and potential hazards.

Property	Value	Reference
Chemical Formula	C20H41I	--INVALID-LINK--
Molecular Weight	408.44 g/mol	--INVALID-LINK--
CAS Number	34994-81-5	--INVALID-LINK--
Appearance	Not specified, likely a solid at room temperature	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Insoluble in water; soluble in organic solvents	General knowledge of long-chain haloalkanes
Enthalpy of Vaporization	531 kJ/mol	--INVALID-LINK--

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for 1-iodoeicosane is not readily available, the following GHS hazard classifications are based on closely related iodoalkanes and represent the expected hazards.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure)	Category 1 (Thyroid)	H372: Causes damage to organs (Thyroid) through prolonged or repeated exposure if swallowed
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life

Signal Word: Danger

Hazard Pictograms:

- Health Hazard
- Exclamation Mark
- Environment

Experimental Protocols: Safe Handling in a Research Setting

The following is a general protocol for the safe handling of 1-iodoeicosane in a laboratory. This should be adapted to specific experimental conditions and performed in accordance with

institutional safety policies.

3.1. Engineering Controls

- **Ventilation:** All work with 1-iodoeicosane should be conducted in a well-ventilated laboratory. For procedures that may generate dust or aerosols, a certified chemical fume hood is mandatory.
- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible in the immediate work area.[\[1\]](#)

3.2. Personal Protective Equipment (PPE)

- **Hand Protection:** Wear chemically resistant gloves (e.g., nitrile, neoprene). Change gloves immediately if they become contaminated.
- **Eye Protection:** Chemical safety goggles are required. If there is a splash hazard, a face shield should also be worn.[\[2\]](#)
- **Skin and Body Protection:** A lab coat is mandatory. For larger quantities or procedures with a high risk of splashing, a chemically resistant apron should be worn over the lab coat.
- **Respiratory Protection:** If working outside of a fume hood where dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required.[\[2\]](#)

3.3. Handling and Storage

- **Handling:**
 - Avoid contact with skin, eyes, and clothing.[\[2\]](#)
 - Do not breathe dust or vapors.
 - Wash hands thoroughly after handling.
 - Use only in a well-ventilated area or a chemical fume hood.

- Storage:
 - Store in a tightly closed container in a dry and well-ventilated place.
 - Keep away from heat, sparks, and open flames.^[1]
 - Protect from light, as iodo-compounds can be light-sensitive.^[1]
 - Incompatible materials include strong oxidizing agents and strong bases.^[1]

3.4. Spill and Waste Disposal

- Spill Response:
 - In case of a spill, evacuate the area.
 - Wear appropriate PPE, including respiratory protection.
 - For solid spills, carefully sweep up the material to avoid generating dust and place it in a sealed container for disposal.
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.
- Waste Disposal:
 - Dispose of waste in accordance with all applicable federal, state, and local regulations.
 - Do not allow the material to enter drains or waterways.

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.^[2]
- In case of skin contact: Immediately wash skin with plenty of soap and water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.^[2]

- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.^[1]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

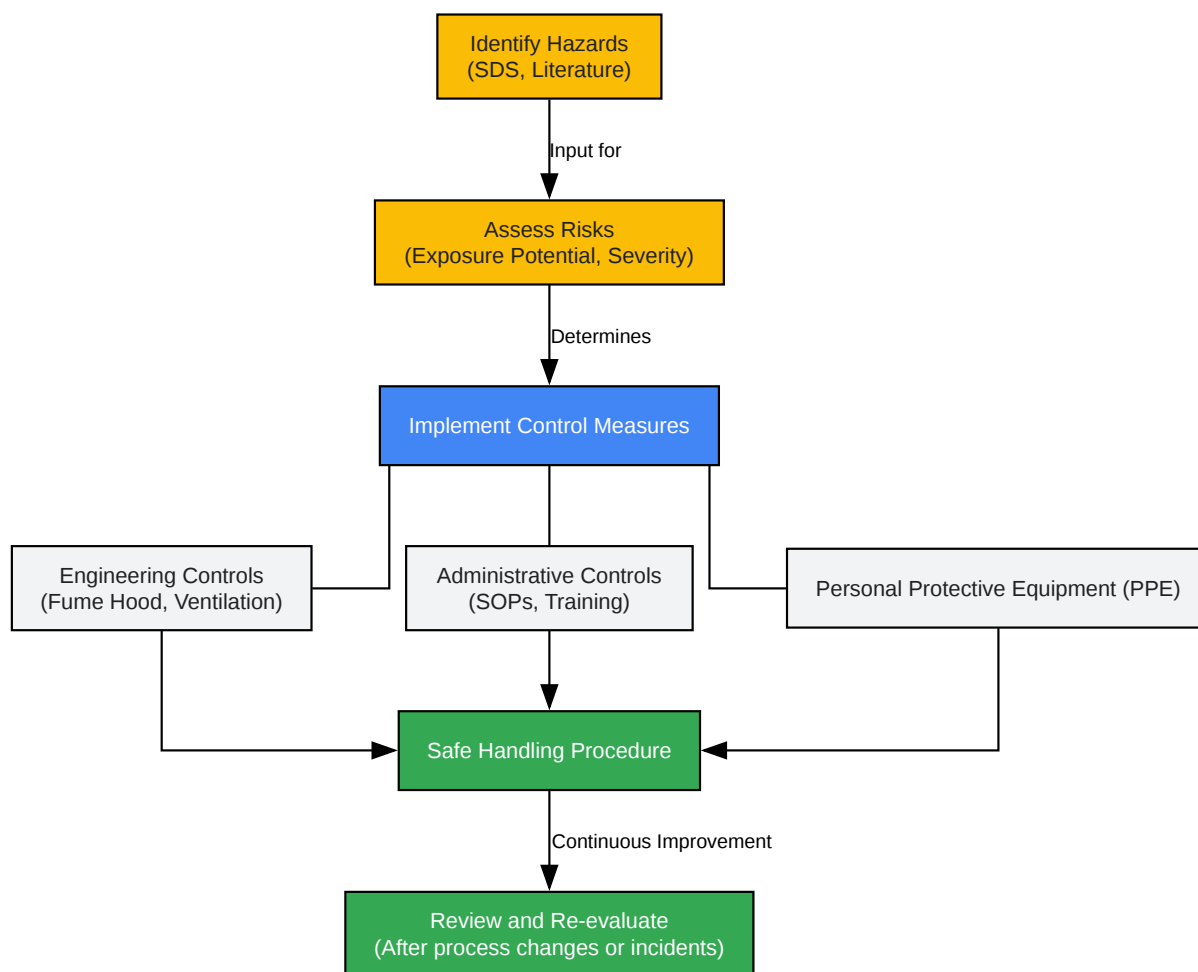
Signaling Pathways and Logical Relationships

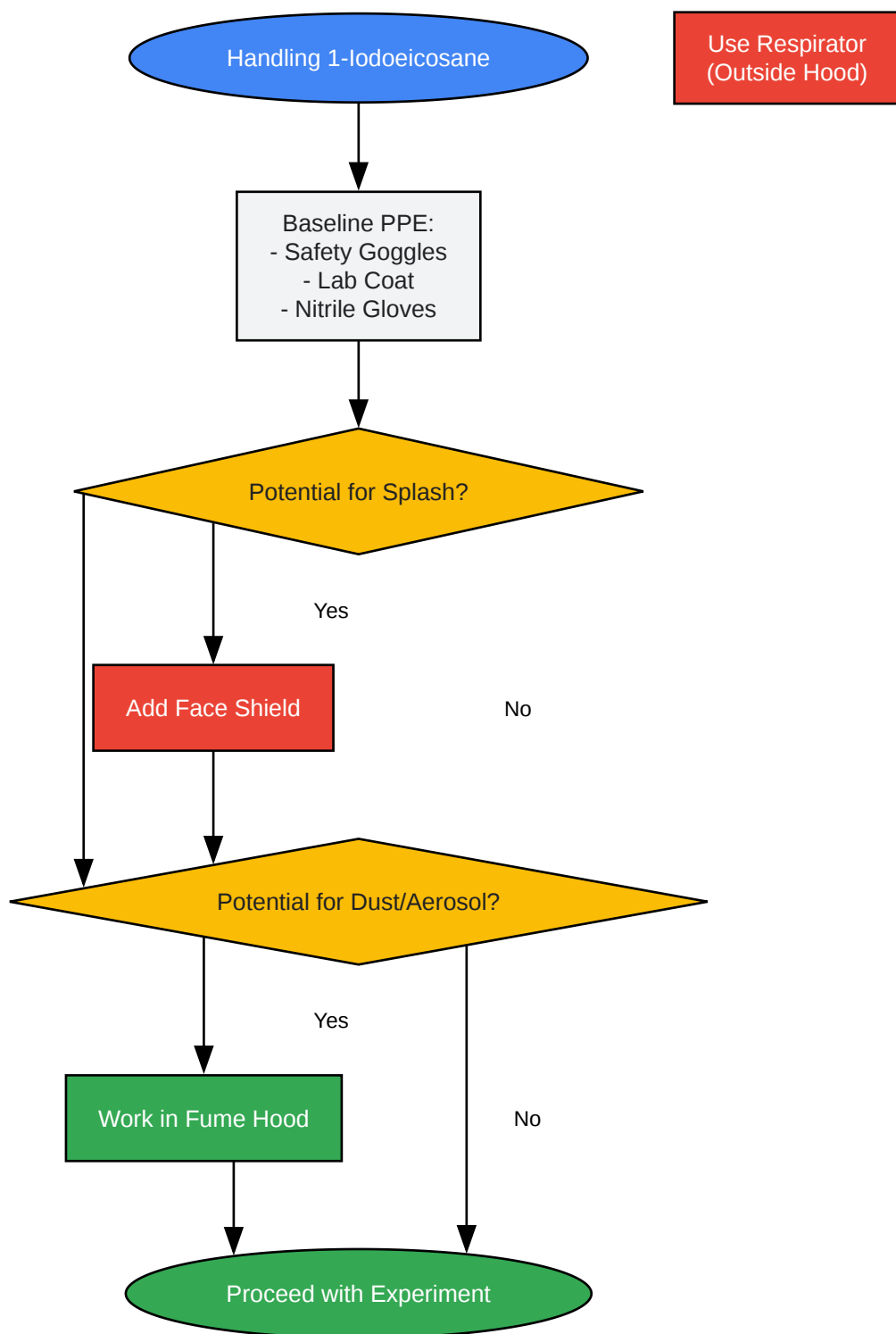
5.1. Biological Signaling Pathways

1-Iodoeicosane is a simple haloalkane and is not known to be involved in specific biological signaling pathways in the manner of a bioactive molecule or drug. Its toxicity is primarily associated with its reactivity as an alkylating agent and the potential for iodine to be released, which can affect the thyroid with repeated exposure. There is no evidence in the scientific literature to suggest that 1-iodoeicosane is a ligand for any receptor or an inhibitor of any enzyme in a signaling cascade.

5.2. Hazard Identification and Control Workflow

The following diagram illustrates the logical workflow for identifying and controlling the hazards associated with 1-iodoeicosane.





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References

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